

# Amorphous Calcium Carbonate: A Technical Guide to Properties, Stability, and Application

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Calcium Carbonate

CAS No.: 977032-78-2

Cat. No.: B10761208

[Get Quote](#)

## Introduction: The Amorphous Advantage in Calcium Carbonate Chemistry

Amorphous **calcium carbonate** (ACC) represents the kinetically favored but thermodynamically least stable polymorph of **calcium carbonate**.<sup>[1][2]</sup> Unlike its crystalline counterparts—calcite, aragonite, and vaterite—ACC lacks long-range atomic order, a characteristic that imparts a unique set of properties making it a subject of intense research and a material of significant interest in pharmaceuticals, materials science, and biomineralization.<sup>[3][4]</sup> This guide provides an in-depth exploration of the core properties of ACC, the intrinsic challenges of its stability, and the methodologies to synthesize, characterize, and stabilize this transient phase for advanced applications. For researchers, scientists, and drug development professionals, understanding and controlling the behavior of ACC is paramount to harnessing its full potential.

## Core Properties of Amorphous Calcium Carbonate: A Departure from Crystalline Norms

The amorphous nature of ACC gives rise to distinct physical and chemical properties that differentiate it from crystalline **calcium carbonate**.

**Structural Characteristics:** ACC is typically found in a hydrated state, commonly as a monohydrate ( $\text{CaCO}_3 \cdot \text{H}_2\text{O}$ ), though dehydrated forms also exist.[2] Structurally, it consists of nano-sized clusters, approximately 2 nm in size, that aggregate to form larger particles.[4] This lack of a defined crystal lattice means that ACC does not produce sharp peaks in X-ray diffraction (XRD) analysis, instead showing a broad halo, which is a key identifying feature.[5]

**Enhanced Bioavailability and Solubility:** One of the most significant properties of ACC is its higher bioavailability compared to crystalline forms. Reports indicate that ACC can be roughly 40% more bioavailable than crystalline **calcium carbonate**, a critical factor for its use as a calcium supplement.[2] This is attributed to its higher solubility. For instance, the highest solubility of ACC in water has been measured at  $1.8 \times 10^{-4} \text{ mol Ca}^{2+} / 100 \text{ cm}^3 \text{ H}_2\text{O}$ , which is about ten times greater than that of calcite.[6]

**Porosity and Surface Area:** The aggregation of nanoscale ACC particles can result in a highly porous structure with a large surface area.[1] This porosity is a key attribute for applications such as drug delivery, where the extensive pore system can be loaded with therapeutic molecules.[2] The surface area of ACC can be significantly influenced by the synthesis method and the presence of additives.

## The Challenge of Instability: A Transient Existence

The primary obstacle in the widespread application of ACC is its inherent instability. Under normal conditions, synthetically produced, additive-free ACC is extremely unstable and rapidly transforms into more stable crystalline polymorphs, often within seconds to minutes.[2] This transformation is a critical consideration in its synthesis, storage, and application.

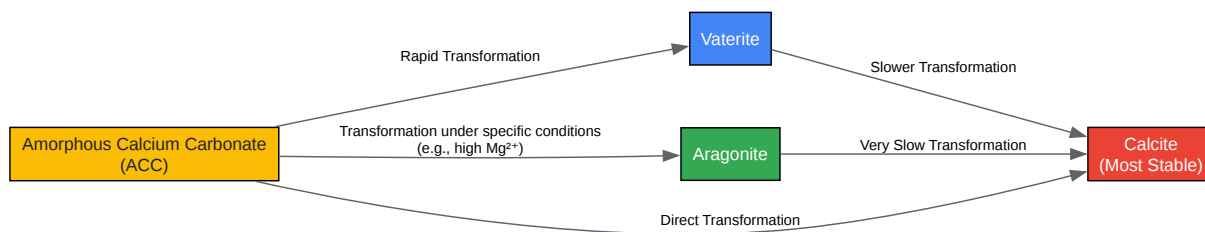
## Transformation Pathways of Amorphous Calcium Carbonate

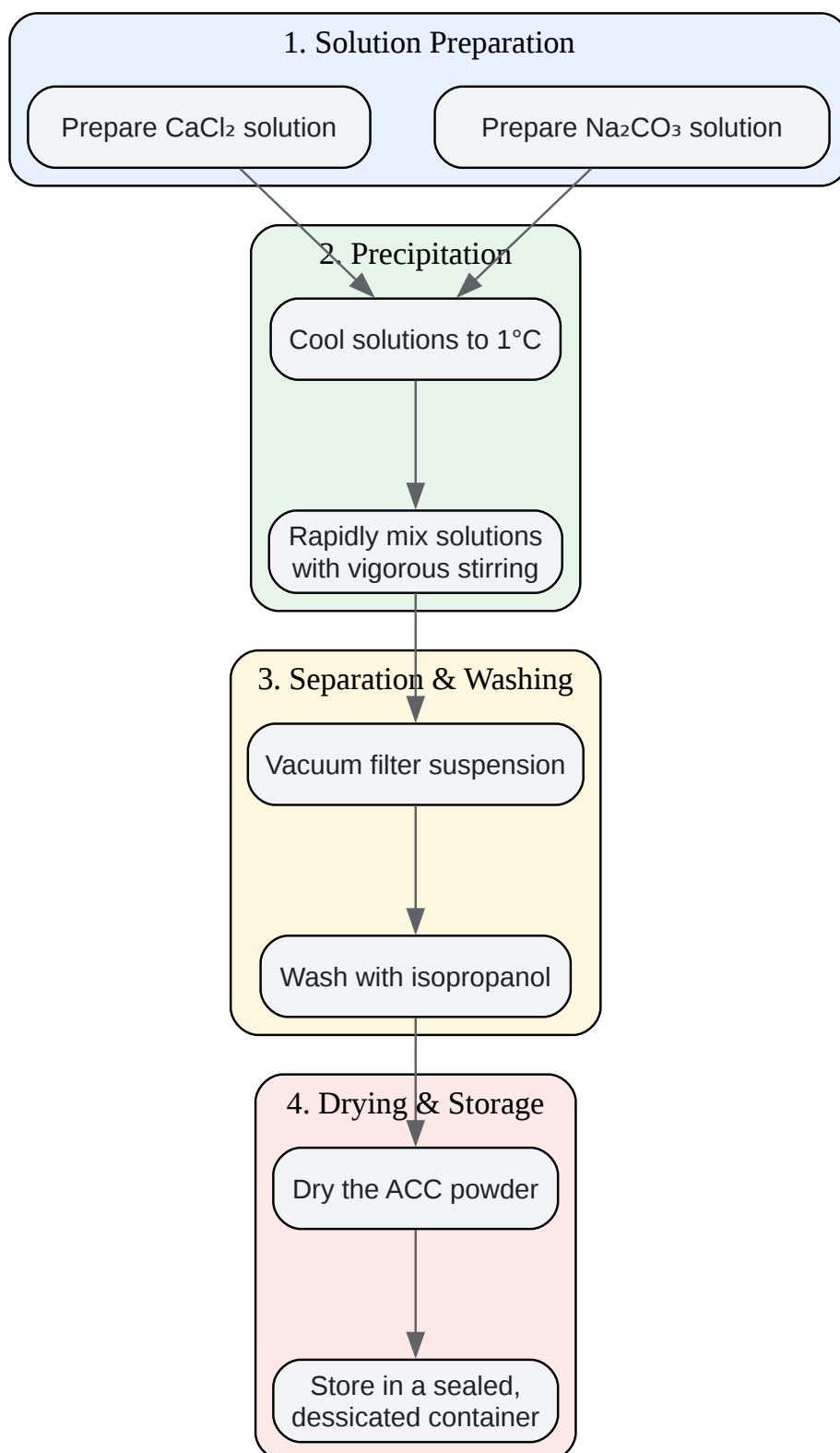
The transformation of ACC to its crystalline counterparts is a complex process that can proceed through different mechanisms, primarily dissolution-precipitation or solid-state transformation.[7] The prevailing pathway and the resulting crystalline polymorph are influenced by a variety of factors including the presence of water, temperature, and impurities.

In aqueous environments, the transformation is generally believed to occur via a dissolution-reprecipitation mechanism.<sup>[2][7]</sup> This involves the dissolution of the more soluble ACC, leading to a supersaturated solution from which a more stable crystalline phase (typically vaterite or calcite) nucleates and grows.

Under dry or water-limited conditions, a solid-state transformation may occur.<sup>[7]</sup> This pathway involves the internal rearrangement of the amorphous structure into a more ordered crystalline lattice, often initiated by dehydration.

The following diagram illustrates the typical transformation pathways of ACC:





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Transformation and crystallization energetics of synthetic and biogenic amorphous calcium carbonate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Amorphous calcium carbonate - Wikipedia \[en.wikipedia.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Unlocking the potential of amorphous calcium carbonate: A star ascending in the realm of biomedical application - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. homepages.see.leeds.ac.uk \[homepages.see.leeds.ac.uk\]](#)
- [6. \[PDF\] Synthesis of Amorphous Calcium Carbonate and Its Crystallization | Semantic Scholar \[semanticscholar.org\]](#)
- [7. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [Amorphous Calcium Carbonate: A Technical Guide to Properties, Stability, and Application]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10761208/docs#amorphous-calcium-carbonate-a-technical-guide-to-properties-stability-and-application\]](https://www.benchchem.com/product/b10761208/docs#amorphous-calcium-carbonate-a-technical-guide-to-properties-stability-and-application)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)